

Preparation of CM4620 Stock Solution: An Application Note

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Compound of Interest

Compound Name: MRS4620

Cat. No.: B12419253

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Introduction

CM4620, also known as Zegocractin, is a potent and selective inhibitor of the calcium release-activated calcium (CRAC) channels, which are critical components of cellular calcium signaling. [1][2][3][4] Specifically, CM4620 targets the Orai1 and Orai2 channels, key components of the CRAC channel complex, thereby modulating downstream cellular processes. [1][2][5] Due to its role in regulating calcium influx, CM4620 has emerged as a valuable tool in studying a variety of physiological and pathological processes, including immune responses and acute pancreatitis. [3][6][7] This application note provides a detailed protocol for the preparation of CM4620 stock solutions for use in in vitro and in vivo research settings.

Physicochemical and Solubility Data

A comprehensive understanding of the physicochemical properties of CM4620 is essential for the accurate preparation of stock solutions. The table below summarizes key quantitative data for CM4620.

Property	Value	Reference
Synonyms	Zegocractin	[1][2]
CAS Number	1713240-67-5	[1][3]
Molecular Formula	C ₁₉ H ₁₁ ClF ₃ N ₃ O ₃	[1][3][8]
Molecular Weight	421.76 g/mol	[1][8][9]
Appearance	White to off-white solid	[1]
Purity	>98%	[8]
Solubility (in vitro)	DMSO: ≥ 100 mg/mL (237.10 mM)	[1][2][5][9]
Ethanol: Soluble	[8]	
Water: Insoluble	[5][9]	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (in Solvent)	-80°C for 2 years; -20°C for 1 year	[1]

Experimental Protocols

In Vitro Stock Solution Preparation (DMSO)

This protocol describes the preparation of a 10 mM stock solution of CM4620 in Dimethyl Sulfoxide (DMSO).

Materials:

- CM4620 powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Calibrated micropipettes and sterile tips

Protocol:

- Aseptic Technique: Perform all steps under a laminar flow hood or in a clean environment to maintain sterility.
- Weighing CM4620: Accurately weigh the desired amount of CM4620 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.2176 mg of CM4620.
- Dissolution: Add the weighed CM4620 powder to a sterile microcentrifuge tube. Using a calibrated micropipette, add the calculated volume of fresh DMSO to the tube. For a 10 mM solution, if you weighed 4.2176 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution until the CM4620 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.^{[1][9]} Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.^[1]

Stock Solution Dilution Table (for 1 mL final volume):

Desired Concentration	Mass of CM4620 (mg)	Volume of DMSO (mL)
1 mM	0.42176	1
5 mM	2.1088	1
10 mM	4.2176	1
20 mM	8.4352	1
50 mM	21.088	1

In Vivo Formulation Preparation

For in vivo studies, CM4620 can be formulated in various vehicles. Below are examples of published protocols. It is crucial to select a formulation appropriate for the specific experimental model and route of administration.

Protocol 1: Suspended Solution for Injection

This protocol yields a 2.08 mg/mL suspended solution suitable for oral or intraperitoneal injection.^[1]

- Prepare a 20.8 mg/mL stock solution of CM4620 in DMSO.
- In a sterile tube, add 100 μ L of the 20.8 mg/mL CM4620 DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until uniform.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- The final solution is a suspension and may require warming and sonication before administration.^[1]

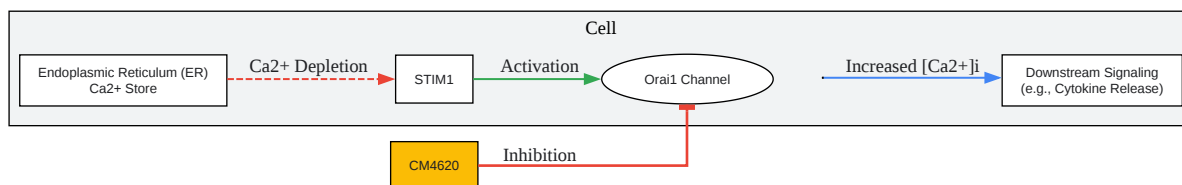
Protocol 2: Clear Solution for Injection

This protocol yields a clear solution of ≥ 2.08 mg/mL.^[1]

- Prepare a 20.8 mg/mL stock solution of CM4620 in DMSO.
- In a sterile tube, add 100 μ L of the 20.8 mg/mL CM4620 DMSO stock solution.
- Add 900 μ L of Corn Oil and mix thoroughly until a clear solution is obtained.

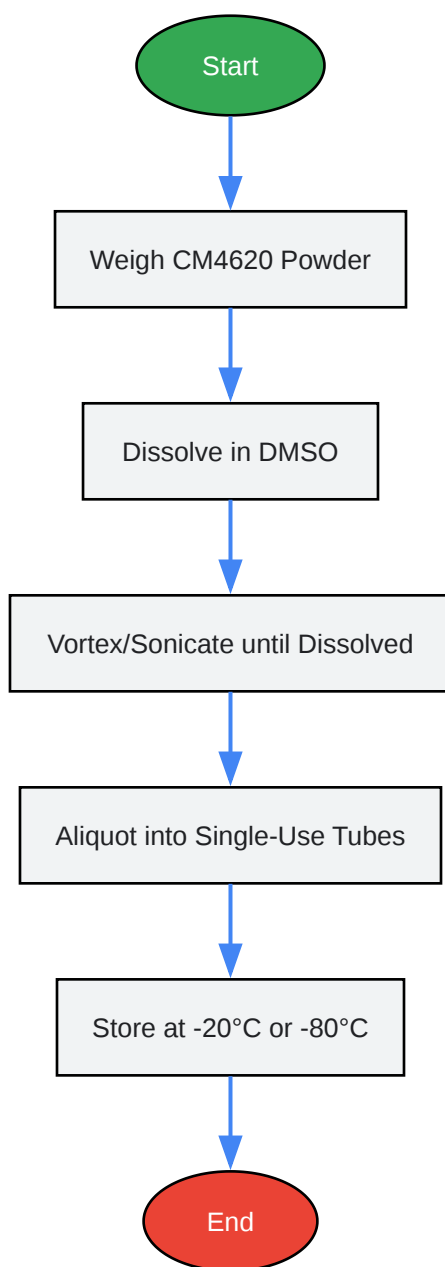
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of CM4620 and the experimental workflow for preparing a stock solution.



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Caption: Mechanism of action of CM4620 in inhibiting CRAC channel activity.



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Caption: Experimental workflow for preparing CM4620 stock solution.

Conclusion

This application note provides a standardized and detailed protocol for the preparation of CM4620 stock solutions. Adherence to these guidelines will ensure the accurate and reproducible use of this potent CRAC channel inhibitor in a variety of research applications. It is

recommended to always use freshly prepared solutions and to consult the specific product datasheet for any lot-specific information.

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